

# Erbium-168 in Materials Science: Application Notes and Protocols for Property Modification

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## Compound of Interest

Compound Name: Erbium-168

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## Introduction

**Erbium-168** ( $^{168}\text{Er}$ ) is a stable, naturally occurring isotope of the rare-earth element erbium, with a natural abundance of approximately 26.98%. While its primary application is as a precursor in the production of the radioisotope Erbium-169 for medical use,  $^{168}\text{Er}$  also possesses unique nuclear and quantum properties that make it a valuable material for modifying the characteristics of other materials in specialized applications.[1] This document provides detailed application notes and experimental protocols for the use of **Erbium-168** in materials science, focusing on its roles as a neutron absorber and as a dopant for quantum computing applications.

## Application: Neutron Absorption in Nuclear Applications

Natural erbium is utilized as a burnable poison in nuclear reactors to control the rate of fission. [2][3] A burnable poison is a material with a high neutron absorption cross-section that is incorporated into the nuclear fuel or control rods. It is designed to be "burned away" or depleted at a rate that compensates for the decrease in reactivity of the fuel over time, thus ensuring a more stable and longer-lasting reactor core.

The neutron absorption properties of natural erbium are a composite of its various isotopes. **Erbium-168** contributes to this effect, and its specific neutron capture cross-section is a key parameter in designing nuclear materials.

## Data Presentation: Neutron Capture Cross-Sections of Erbium Isotopes

The following table summarizes the thermal neutron capture cross-sections for several erbium isotopes, highlighting the contribution of **Erbium-168**.

Isotope	Natural Abundance (%)	Thermal Neutron Capture Cross-Section (barns)
<sup>166</sup> Er	33.503	~21
<sup>167</sup> Er	22.869	699 ± 20
<sup>168</sup> Er	26.978	2.74 ± 0.08[4]
<sup>170</sup> Er	14.910	~8.5

Note: The cross-section for <sup>166</sup>Er and <sup>170</sup>Er are approximate values from evaluated nuclear data libraries. The value for <sup>167</sup>Er is a measured value.[5]

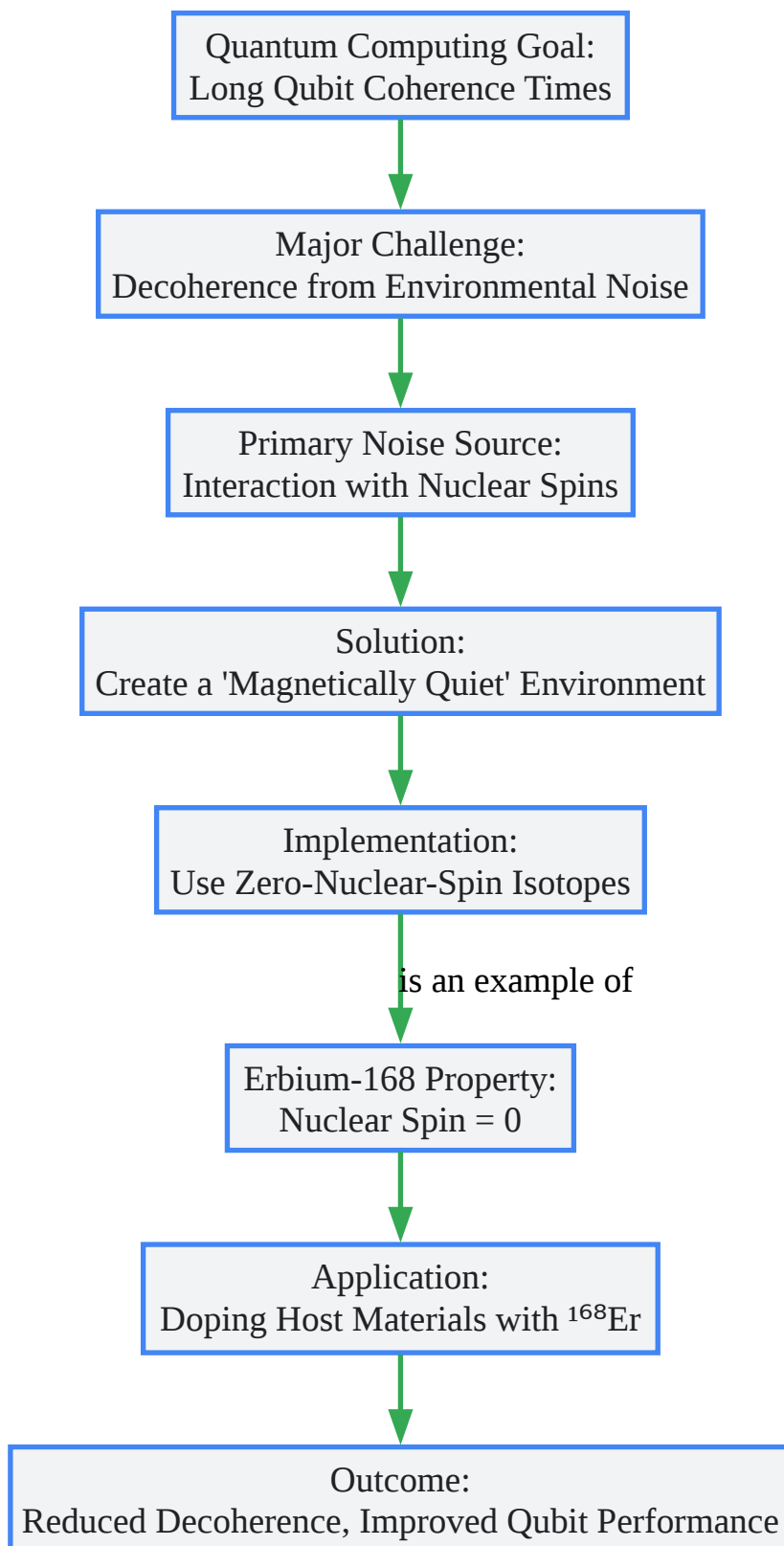
## Application: Dopant for Quantum Computing Materials

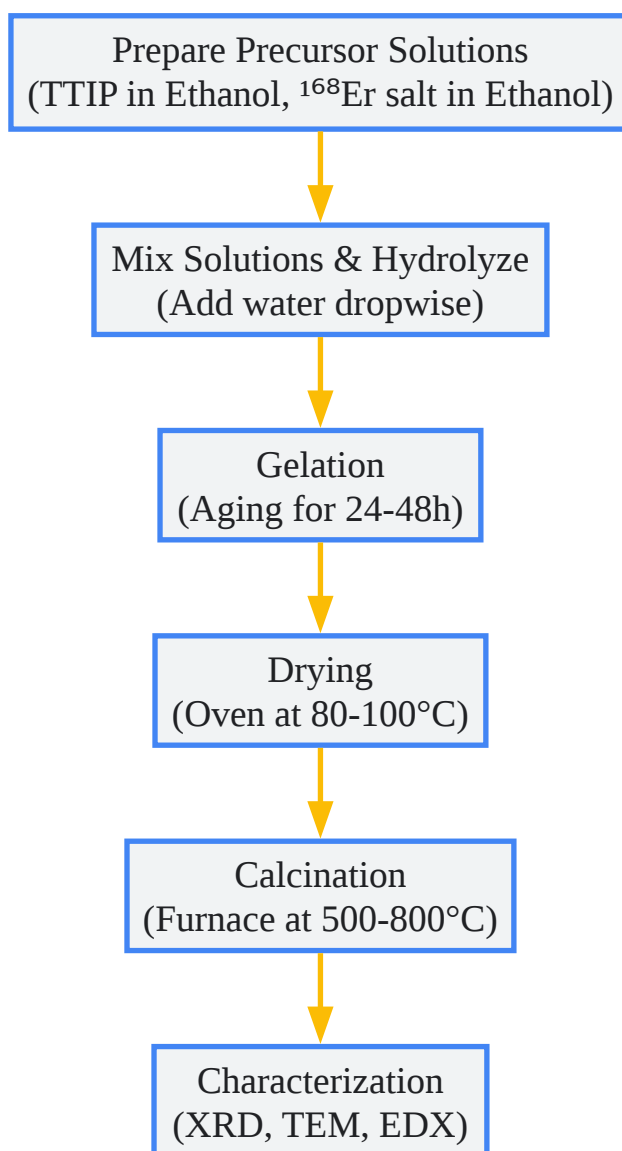
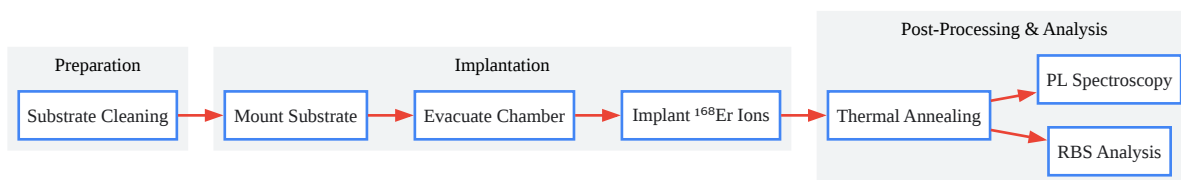
A significant challenge in the development of quantum computers is mitigating the decoherence of quantum bits (qubits), which is the loss of their quantum state due to interactions with the environment. One major source of decoherence for spin-based qubits is the interaction with surrounding nuclear spins.

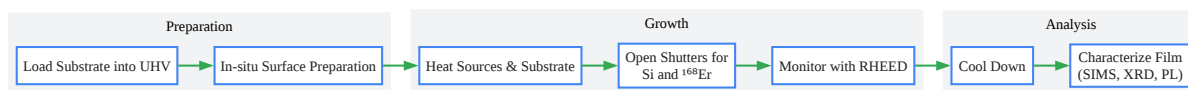
Isotopes with a nuclear spin of zero are ideal as host materials for qubits because they create a "magnetically quiet" environment, reducing decoherence and extending the coherence time of the qubit.[6][7][8] **Erbium-168** has a nuclear spin of zero, making it a promising candidate for doping into materials used for quantum computing. By selectively doping with <sup>168</sup>Er, the

magnetic noise from the dopant itself is eliminated, which can improve the performance of the quantum device.

## Logical Relationship for Using $^{168}\text{Er}$ in Quantum Materials







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## References

- 1. erbium.nl [erbium.nl]
- 2. kns.org [kns.org]
- 3. Neutron Capture Cross Section for Er-166 and Er-167 [inis.iaea.org]
- 4. Laser isotope enrichment of <sup>168</sup>Er - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Isotopic Enrichment and Thermal Neutron Cross Section Measurement of Erbium-167 | IEEE Journals & Magazine | IEEE Xplore [ieeexplore.ieee.org]
- 6. Isotope engineering of silicon and diamond for quantum computing and sensing applications [ouci.dntb.gov.ua]
- 7. [1410.3922] Isotope engineering of silicon and diamond for quantum computing and sensing applications [arxiv.org]
- 8. [PDF] Isotope engineering of silicon and diamond for quantum computing and sensing applications | Semantic Scholar [semanticscholar.org]
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